

Interiotherin C: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Interiotherin C*

Cat. No.: *B1246057*

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An In-depth Examination of the Chemical Structure, Properties, and Biological Activity of a Promising Dibenzocyclooctadiene Lignan

Introduction

Interiotherin C is a naturally occurring lignan belonging to the dibenzocyclooctadiene class of compounds.^[1] Isolated from the stems of *Kadsura interior*, a plant utilized in traditional Chinese medicine, this molecule has garnered interest within the scientific community.^[1] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **Interiotherin C**, intended for an audience of researchers, scientists, and professionals in drug development.

Chemical Structure and Properties

Interiotherin C possesses a complex polycyclic structure characteristic of dibenzocyclooctadiene lignans. Its chemical identity is well-defined by its molecular formula, IUPAC name, and various chemical identifiers.

Chemical Identifiers

Identifier	Value
IUPAC Name	[(8R,9S,10R,11R)-11-acetyloxy-3,4,5,19-tetramethoxy-9,10-dimethyl-15,17-dioxatetracyclo[10.7.0.0 ² , ⁷ .0 ¹⁴ , ¹⁸]nonadeca-1(19),2,4,6,12,14(18)-hexaen-8-yl] (Z)-2-methylbut-2-enoate[1]
Molecular Formula	C ₃₀ H ₃₆ O ₁₀ [1]
SMILES	<chem>C/C=C(/C)\C(=O)O[C@@H]1--INVALID-LINK--OC)OC)OC)OCO3)OC(=O)C">C@HC[1]</chem>
InChI	InChI=1S/C30H36O10/c1-10-14(2)30(32)40-25-16(4)15(3)24(39-17(5)31)19-12-21-27(38-13-37-21)29(36-9)23(19)22-18(25)11-20(33-6)26(34-7)28(22)35-8/h10-12,15-16,24-25H,13H2,1-9H3/b14-10-/t15-,16+,24-,25-/m1/s1[1]
InChIKey	HIGLJZHMTBHEQS-HWZXAUMYSA-N[1]
CAS Number	460090-65-7[2]

Physicochemical Properties

A summary of the key physicochemical properties of **Interiotherin C** is presented below. These values are primarily computationally derived from public chemical databases.

Property	Value
Molecular Weight	556.6 g/mol [1]
XLogP3	5.3[1]
Topological Polar Surface Area	108 Å²[1]
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	10
Rotatable Bond Count	8

Biological Activity

The biological activities of lignans from the Kadsura genus are diverse, with reports of anti-inflammatory, anti-platelet aggregation, and anti-HIV properties for various related compounds. For **Interiotherin C** specifically, the primary reported biological activity is its potential as an anti-tumor promoting agent, evaluated through its ability to inhibit Epstein-Barr virus early antigen (EBV-EA) activation.

Anti-Tumor Promoting Activity

Interiotherin C was evaluated for its inhibitory effect on EBV-EA activation induced by 12-O-tetradecanoylphorbol-13-acetate (TPA) in Raji cells. This assay is a well-established in vitro method for identifying potential cancer chemopreventive agents. The results of this screening are summarized in the table below.

Compound	Concentration (μM)	Viability (%)	Inhibition (%)
Interiotherin C	100	98	35

Data sourced from Chen et al., 2002, Journal of Natural Products.

While **Interiotherin C** demonstrated a moderate inhibitory effect, other related lignans, such as Neokadsuranin and Schisandrin C, showed more potent activity in this assay.

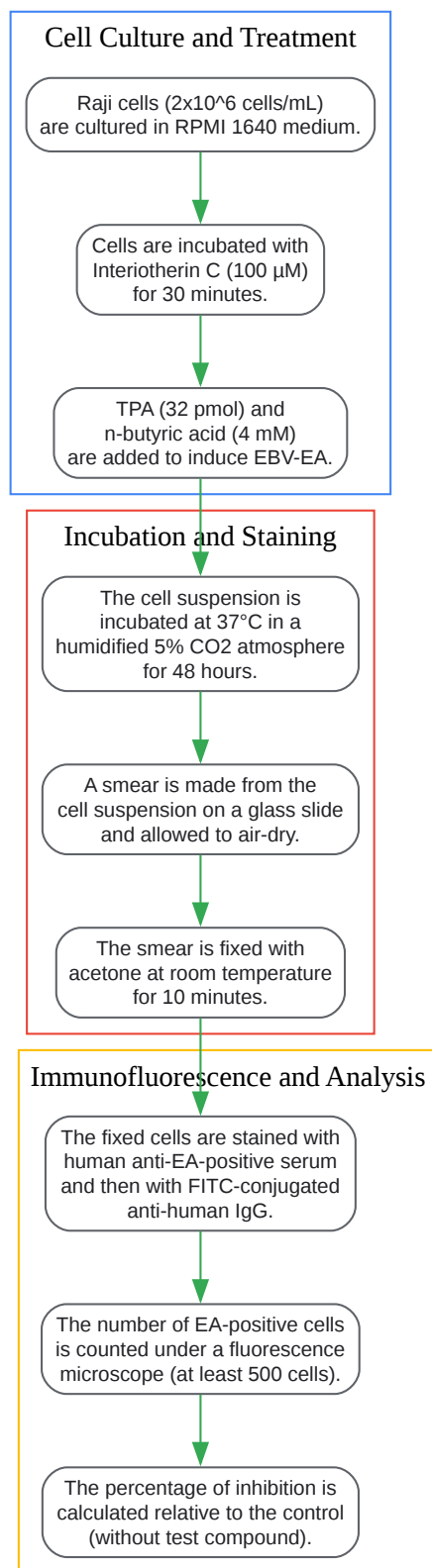
Neuroprotective and Anti-HIV Activities

While some lignans isolated from Kadsura species have reported anti-HIV and neuroprotective effects, specific experimental data on these activities for **Interiotherin C** are not available in the current scientific literature based on the conducted searches. Further research is required to explore the potential of **Interiotherin C** in these therapeutic areas.

Experimental Protocols

Inhibition of Epstein-Barr Virus Early Antigen (EBV-EA) Activation

The following is a detailed methodology for the *in vitro* assay used to determine the anti-tumor promoting activity of **Interiotherin C**.

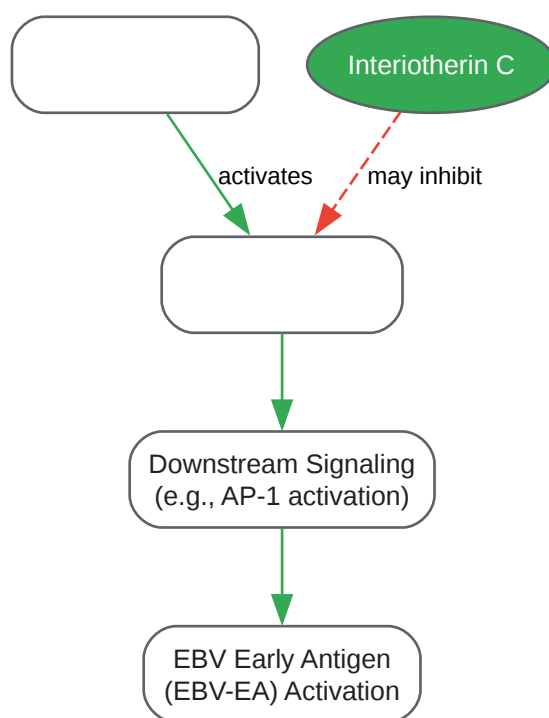


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EBV-EA Inhibition Assay Workflow

Signaling Pathways and Logical Relationships

The EBV-EA activation assay is a functional screen and does not directly elucidate a specific signaling pathway. The inhibition of TPA-induced EBV-EA activation suggests that **Interiotherin C** may interfere with the protein kinase C (PKC) signaling pathway, as TPA is a known activator of PKC. However, further mechanistic studies are required to confirm this hypothesis.

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Hypothesized Mechanism of Action

Conclusion

Interiotherin C is a structurally complex dibenzocyclooctadiene lignan with demonstrated in vitro anti-tumor promoting activity. While its full biological potential is yet to be elucidated, particularly in the areas of neuroprotection and antiviral effects, its defined chemical structure and initial biological screening provide a solid foundation for future research. The experimental protocols and data presented in this guide serve as a valuable resource for scientists interested

in exploring the therapeutic applications of this natural product. Further investigation into its mechanism of action and in vivo efficacy is warranted to fully understand its potential in drug discovery and development.

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References

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